SB-435495 Hydrochloride: A Technical Guide to its Primary Target Identification

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *SB-435495 hydrochloride*

Cat. No.: *B15139933*

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Abstract

SB-435495 hydrochloride is a potent, selective, and orally active inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2).[1][2][3] Initial ambiguity with other similarly named compounds, such as the TGF-β/ALK inhibitor SB-431542, has been clarified through targeted research, confirming Lp-PLA2 as the primary molecular target of SB-435495. This technical guide provides an in-depth overview of the target identification of SB-435495, including its inhibitory potency, the signaling pathway of its target, and detailed experimental protocols for its characterization.

Quantitative Inhibitory Profile of SB-435495

SB-435495 demonstrates sub-nanomolar potency against its primary target, Lp-PLA2. The following table summarizes the key quantitative data regarding its inhibitory activity.

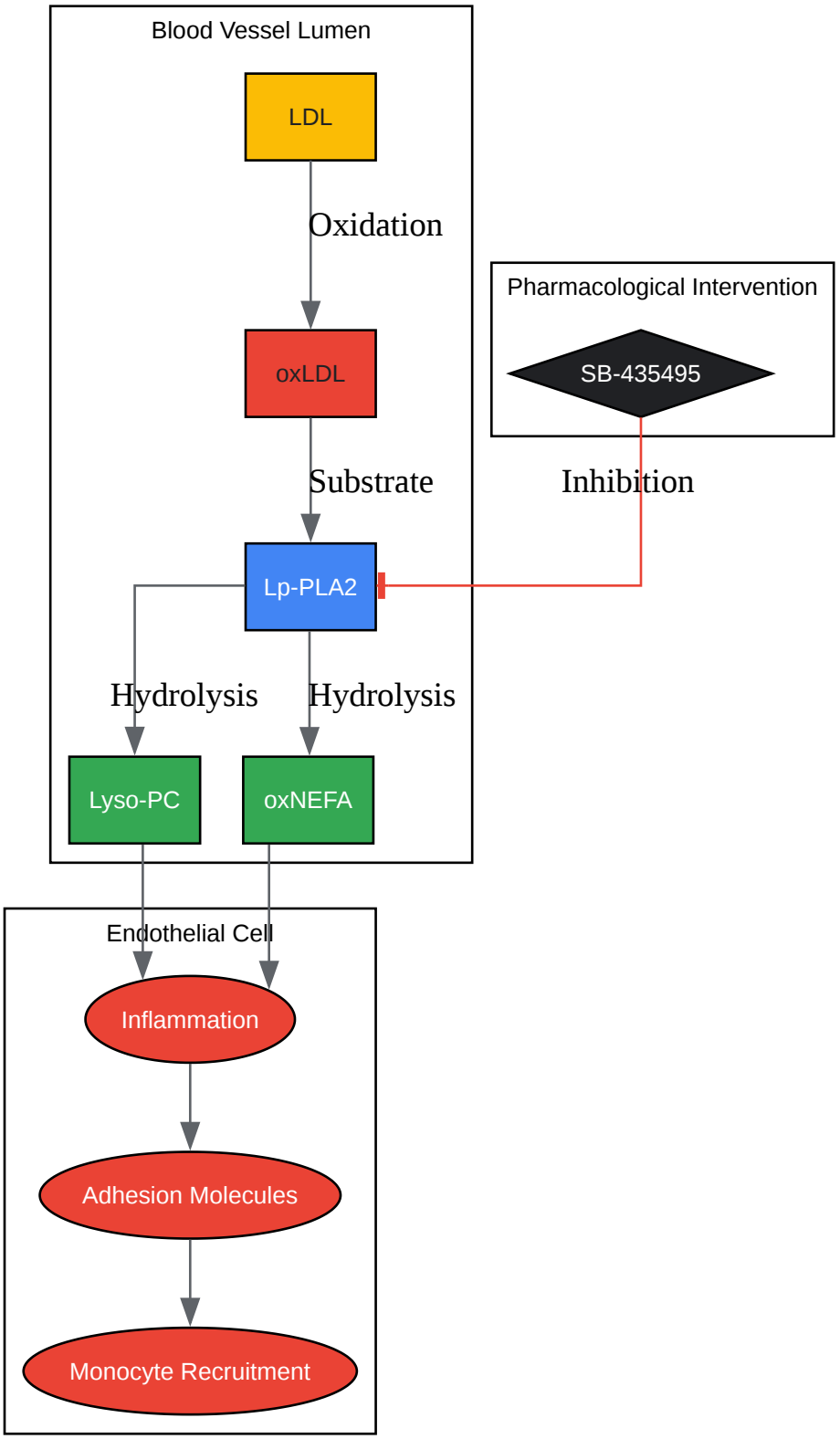
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Compound	Target	Assay Type	IC50	Reference
SB-435495	Lp-PLA2	Enzymatic Assay	0.06 nM	[2]
SB-435495	CYP450 3A4	Enzymatic Assay	10 µM	[2]

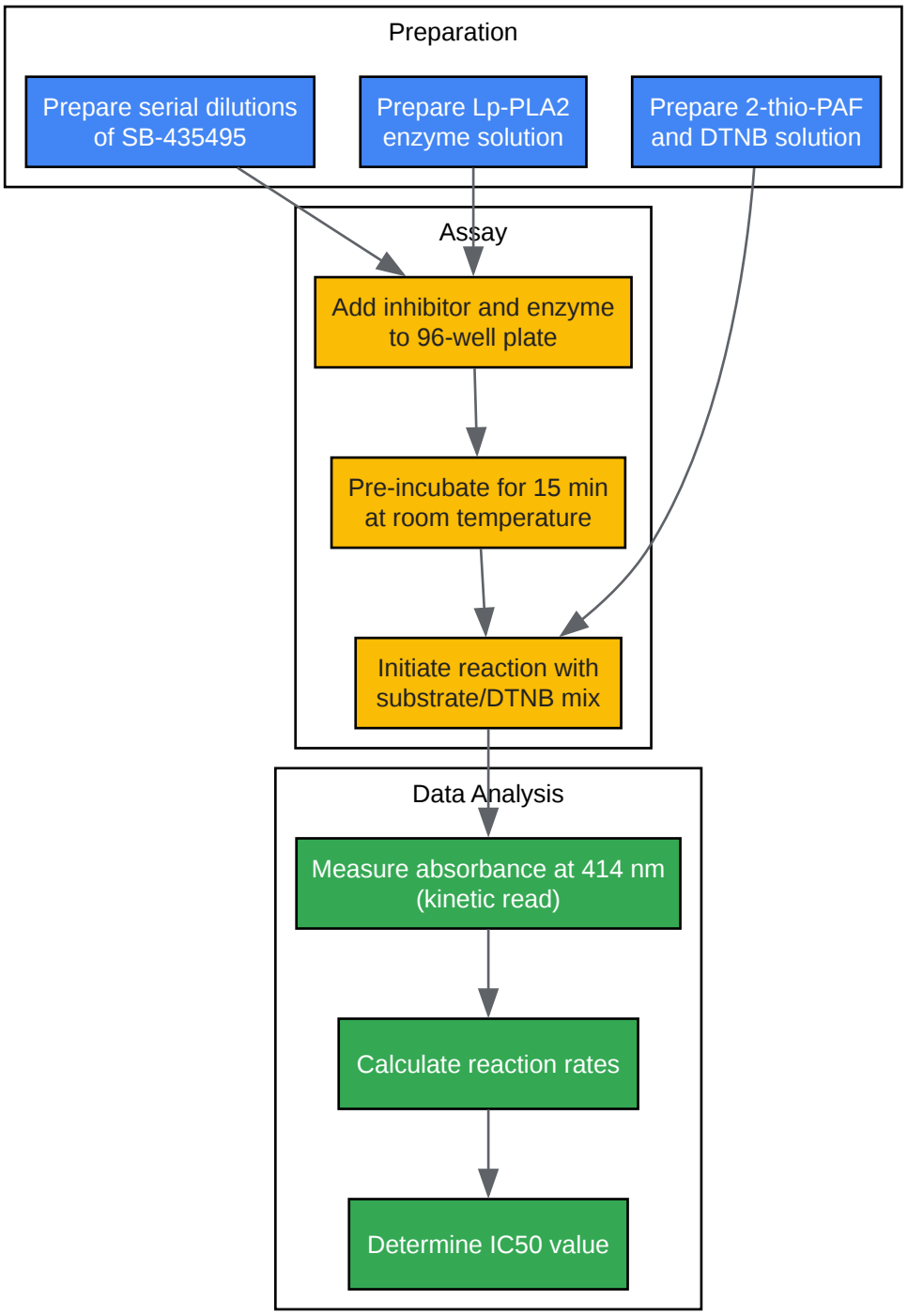
Target Signaling Pathway: Lp-PLA2 in Atherosclerosis

Lp-PLA2 is an enzyme that hydrolyzes oxidized phospholipids in low-density lipoprotein (LDL) particles, leading to the generation of pro-inflammatory mediators.[4] This process is a key contributor to the development and progression of atherosclerosis. The signaling cascade involving Lp-PLA2 is depicted below.

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References

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- 4. Lipoprotein-associated phospholipase A2 (Lp-PLA2) as a therapeutic target to prevent retinal vasopermeability during diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]

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